

# Personal protective equipment for handling Dasatinib-d8

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## Compound of Interest

Compound Name: Dasatinib-d8

Cat. No.: B023192

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## Essential Safety and Handling of Dasatinib-d8

**Dasatinib-d8**, a deuterated analog of the tyrosine kinase inhibitor Dasatinib, requires stringent safety protocols due to its potential health hazards. This guide provides immediate and essential information for researchers, scientists, and drug development professionals on its safe handling, necessary personal protective equipment (PPE), and proper disposal methods.

## Hazard Identification and Personal Protective Equipment

**Dasatinib-d8** is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation and serious eye damage, and is suspected of causing cancer and damaging fertility or the unborn child.[1][2] Prolonged or repeated exposure may cause organ damage.[1] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1] Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE)	Specification
Gloves	Double latex or nitrile gloves are required.[2]
Protective Clothing	A lab coat, suit, or scrubs should be worn.[2]
Eye Protection	Safety glasses or goggles are mandatory.[2]
Footwear	Closed-toe shoes must be worn in the handling area.[2]
Respiratory Protection	An N100 respirator is necessary if engineering controls are not available.[2]

## Engineering Controls and Safe Handling

Proper engineering controls are the primary line of defense in minimizing exposure to **Dasatinib-d8**.

Engineering Control	Application
Chemical Fume Hood	Required for handling Dasatinib-d8 powder.[2]
Chemical Fume Hood or Biosafety Cabinet	Required for handling Dasatinib-d8 solutions.[2]

Safe Handling Practices:

- Avoid all personal contact, including inhalation of dust or aerosols.[3][4]
- Work in a well-ventilated area, preferably within a designated chemical fume hood.[3][5]
- Do not eat, drink, or smoke in areas where **Dasatinib-d8** is handled or stored.[3][6]
- Wash hands thoroughly after handling.[4]
- Pregnant women should exercise extra caution when working with this compound.[2]

## First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[7]</a>
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and water for at least 15 minutes. <a href="#">[2]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. <a href="#">[5]</a> <a href="#">[7]</a>

## Storage and Disposal Protocols

Correct storage and disposal are crucial to prevent contamination and environmental harm.

### Storage:

- Store in a tightly sealed, original container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[5\]](#)
- Store locked up and away from foodstuffs.[\[1\]](#)[\[5\]](#)

### Disposal:

- **Dasatinib-d8** and its containers must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Do not dispose of with household garbage or allow it to enter the sewage system.[\[1\]](#)
- Contaminated clothing should be discarded as hazardous material.[\[2\]](#)

## Workflow for Safe Handling of Dasatinib-d8

The following diagram outlines the procedural steps for the safe handling of **Dasatinib-d8** in a laboratory setting.

Caption: Workflow for the safe handling of **Dasatinib-d8**.

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